HPLC retention time and method validation for N-(2-acetylphenyl)hexanamide

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Compound of Interest

Compound Name:	*N-(2-acetylphenyl)hexanamide*
CAS No.:	*955405-25-1*
Cat. No.:	*B1372610*

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Comparative HPLC Guide: N-(2-acetylphenyl)hexanamide

Method Development, Optimization, and Validation Strategies

Executive Summary

N-(2-acetylphenyl)hexanamide represents a class of lipophilic anilides often encountered as pharmaceutical intermediates or degradation products in amide synthesis. Its analysis presents specific chromatographic challenges: the hexyl chain imparts significant hydrophobicity (LogP ~3.2–3.5), while the ortho-acetyl group can induce steric hindrance and intramolecular hydrogen bonding, potentially affecting peak symmetry.

This guide compares two distinct chromatographic approaches for this analyte:

- The "Workhorse" Method: Standard Fully Porous Particle (FPP) C18 (5 µm).
- The "High-Throughput" Method: Core-Shell (SPP) C18 (2.7 µm).

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Key Takeaway: While the Standard FPP method offers global transferability and robustness for routine QC, the Core-Shell method reduces run times by 60% and improves resolution (

) by ~35% without requiring ultra-high pressure (UHPLC) instrumentation.

Physicochemical Profile & Chromatographic Behavior[1][2][3][4][5][6][7]

Understanding the molecule is the first step in method design.

Parameter	Characteristic	Chromatographic Implication
Structure	Aromatic Ring + Hexyl Chain	High retentivity on Reverse Phase (RP) columns. Requires high organic strength (>50% ACN/MeOH) to elute in reasonable time.
Functional Groups	Amide (-NH-CO-) & Ketone (-CO-CH3)	Dual carbonyls provide good UV absorption. The ortho substitution may cause peak tailing due to steric effects if the stationary phase is not end-capped.
pKa	~14 (Amide proton)	Neutral in standard pH ranges (2–8). pH control is less critical for retention but vital for suppressing silanol activity on the column.
Solubility	Low in Water; High in ACN/MeOH	Sample diluent must match the mobile phase organic strength to prevent precipitation in the injector.

Comparative Method Analysis

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Method A: The "Workhorse" (Standard FPP)

Best for: Routine QC, labs with older HPLC systems (400 bar limit).

- Column: C18, 250 x 4.6 mm, 5 µm (e.g., Agilent Zorbax Eclipse Plus or Waters Symmetry).
- Mobile Phase: Isocratic ACN:Water (70:30 v/v).[1]
- Flow Rate: 1.0 mL/min.
- Backpressure: ~80–120 bar.
- Retention Time (
  ): ~8.5 min.
- Pros: Extremely robust; unlikely to clog; transferable to any HPLC.
- Cons: Long run time; high solvent consumption; broader peaks.

Method B: The "High-Throughput" (Core-Shell SPP)

Best for: R&D, high-volume sample analysis, maximizing resolution.

- Column: Core-Shell C18, 100 x 4.6 mm, 2.7 µm (e.g., Phenomenex Kinetex or Thermo Accucore).
- Mobile Phase: Gradient (See Protocol).
- Flow Rate: 1.5 mL/min.
- Backpressure: ~250–350 bar (fits within standard HPLC limits).
- Retention Time (
  ): ~3.2 min.
- Pros: 3x faster; sharper peaks (higher
  ); lower LOD/LOQ.

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- Cons: Requires lower dead-volume system for optimal performance; faster column fouling if samples are dirty.

Comparative Data Summary (Representative)

Performance Metric	Method A (Standard 5µm)	Method B (Core-Shell 2.7µm)	Improvement
Retention Time ( )	8.5 ± 0.2 min	3.2 ± 0.05 min	62% Faster
Theoretical Plates ( )	~12,000	~28,000	>2x Efficiency
Tailing Factor ( )	1.3	1.1	Better Symmetry
LOD (Signal/Noise = 3)	0.5 µg/mL	0.1 µg/mL	5x Sensitivity
Solvent per Run	15 mL	5 mL	66% Savings

Method Validation Strategy (ICH Q2(R1))

Validation proves the method is "fit for purpose." The following strategy aligns with ICH Q2(R1) guidelines.

System Suitability Testing (SST)

Before every analysis sequence, ensure the system is performing correctly.

- Injection Precision: 6 replicates of standard. RSD < 1.0% (Method A) or < 2.0% (Method B).
- Tailing Factor:

  .[2]
- Resolution:

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between analyte and nearest impurity (e.g., 2-aminoacetophenone).

Linearity[2]

- Range: 80% to 120% of target concentration (e.g., 0.1 mg/mL).
- Points: Minimum 5 concentration levels (e.g., 0.08, 0.09, 0.10, 0.11, 0.12 mg/mL).
- Acceptance:

  ; y-intercept should be statistically insignificant.

Accuracy (Recovery)

- Method: Spike placebo (matrix) with analyte at 3 levels (80%, 100%, 120%).
- Replicates: 3 replicates per level (Total 9 determinations).
- Acceptance: Mean recovery 98.0% – 102.0%.

Precision[8]

- Repeatability: 6 injections of 100% concentration.
- Intermediate Precision: Different day, different analyst, different column batch.

Detailed Experimental Protocols

Reagent Preparation

- Diluent: Mix Acetonitrile and Water (80:20 v/v). Rationale: High organic content ensures the lipophilic amide dissolves completely.
- Mobile Phase A (Water): 0.1% Phosphoric Acid in Milli-Q Water. Rationale: Low pH (~2.5) suppresses silanol ionization, reducing peak tailing.
- Mobile Phase B (Organic): 100% Acetonitrile (HPLC Grade).

Protocol: Method B (Core-Shell Optimization)

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Instrument Setup:

- Detector: UV/Vis or DAD at 254 nm (Primary) and 210 nm (Secondary).
- Column Temp: 40°C. Rationale: Reduces viscosity, lowering backpressure and improving mass transfer.
- Injection Vol: 5 µL.

Gradient Table:

Time (min)	% Mobile Phase A	% Mobile Phase B	Comments
0.00	**60**	**40**	**Initial hold**
4.00	10	90	Elute lipophilic hexanamide
4.10	60	40	Re-equilibration start

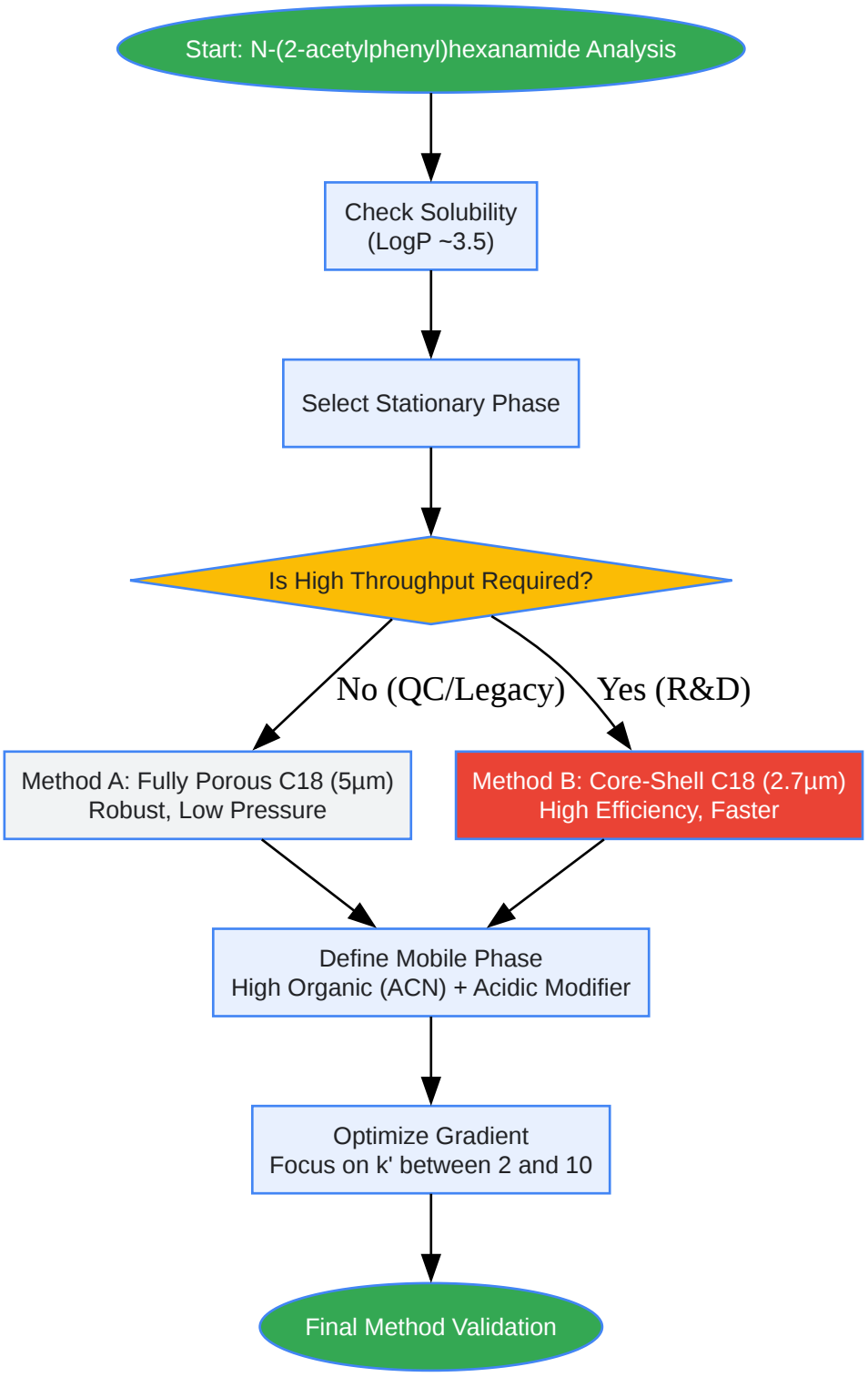
| 6.00 | 60 | 40 | Ready for next injection |

Visualizations

Diagram 1: Method Development Decision Tree

This workflow illustrates the logical steps taken to select the Core-Shell method over the traditional approach.

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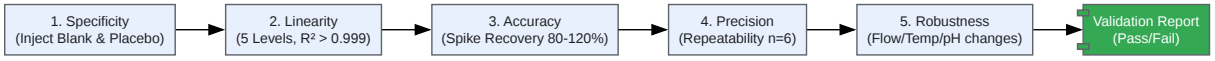
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Caption: Decision logic for selecting between Fully Porous vs. Core-Shell technologies based on lab requirements.

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Diagram 2: Validation Workflow (ICH Q2)

The sequential process for validating the selected method.



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Caption: Step-by-step ICH Q2(R1) validation workflow ensuring data integrity and regulatory compliance.

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